

Structure-Activity Relationship (SAR) of 4-alkoxy benzamides

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Compound of Interest

Compound Name: 3-Chloro-4-((4-methylbenzyl)oxy)benzamide

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Technical Guide: Structure-Activity Relationship (SAR) of 4-Alkoxy Benzamides

Executive Summary: The Lipophilic Pivot

In the landscape of medicinal chemistry, the benzamide scaffold is a "privileged structure," historically dominated by 2-alkoxy substituted orthopramides (e.g., Metoclopramide, Sulpiride) targeting Dopamine D2 receptors in the CNS.^[1] However, recent high-impact research has shifted focus to the 4-alkoxy benzamide regioisomers.

This guide analyzes the 4-alkoxy benzamide class as a potent antimycobacterial pharmacophore, specifically targeting *Mycobacterium tuberculosis* (Mtb) bioenergetics (QcrB inhibition) and cell wall synthesis (DprE1).^[1] Unlike their CNS-active counterparts, 4-alkoxy benzamides leverage the 4-position substituent to modulate lipophilicity (

), enabling penetration of the waxy mycobacterial mycolic acid layer.^[1]

Key Takeaway: The 4-alkoxy chain length acts as a "molecular drill," with a specific SAR "sweet spot" (C8–C12) that maximizes bactericidal activity while minimizing host cytotoxicity.^[1]

Comparative Performance Analysis

This section objectively compares 4-alkoxy benzamides against standard-of-care antibiotics and structural analogs.

Table 1: Efficacy Profile (Antimycobacterial Potency)

Compound Class	Primary Target	MIC (Mtb H37Rv)	Cytotoxicity (Vero Cells)	Selectivity Index (SI)
4-Alkoxy Benzamide (Optimized C10)	QcrB / DprE1	0.5 – 2.0 μ M	> 100 μ M	> 50
4-Hydroxy Benzamide (Parent)	None (Weak)	> 128 μ M	> 200 μ M	N/A
Isoniazid (Standard of Care)	InhA	0.05 – 0.2 μ M	> 500 μ M	> 2500
Orthopramides (2-Methoxy)	Dopamine D2	Inactive (>64 μ M)	High (CNS Side Effects)	Poor

Analysis:

- vs. Isoniazid: While Isoniazid remains more potent, 4-alkoxy benzamides are critical alternatives for MDR-TB (Multi-Drug Resistant) strains, as they operate via a distinct mechanism (QcrB/DprE1) unaffected by katG mutations.[\[1\]](#)
- vs. 4-Hydroxy Parent: The alkylation of the 4-hydroxyl group is the "binary switch" for activity. The free phenol is too polar to traverse the mycobacterial envelope.
- vs. 2-Alkoxy Isomers: Shifting the alkoxy group from C2 to C4 abolishes D2 receptor affinity, eliminating the extrapyramidal side effects common in antipsychotic benzamides.

Structure-Activity Relationship (SAR) Deep Dive

The SAR of this scaffold is governed by the "Lipophilic Tail / Polar Head" paradigm.

Zone A: The 4-Alkoxy Tail (The Penetrator)

The length and branching of the alkoxy chain at the 4-position are the primary determinants of potency.

- C1 – C4 (Short Chain): Weak activity (MIC > 64 μ M).^[1] Insufficient lipophilicity to cross the mycolic acid barrier.
- C8 – C12 (Medium Chain): Optimal Activity. These chains align with the fatty acid environment of the mycobacterial cell wall.
 - Insight: A C10 (decyloxy) chain often yields the lowest MIC.
- > C14 (Long Chain): "Cutoff Effect."^[1] Solubility drops drastically; the molecule becomes trapped in the outer membrane or aggregates, reducing bioavailability.

Zone B: The Benzamide Core (The Scaffold)

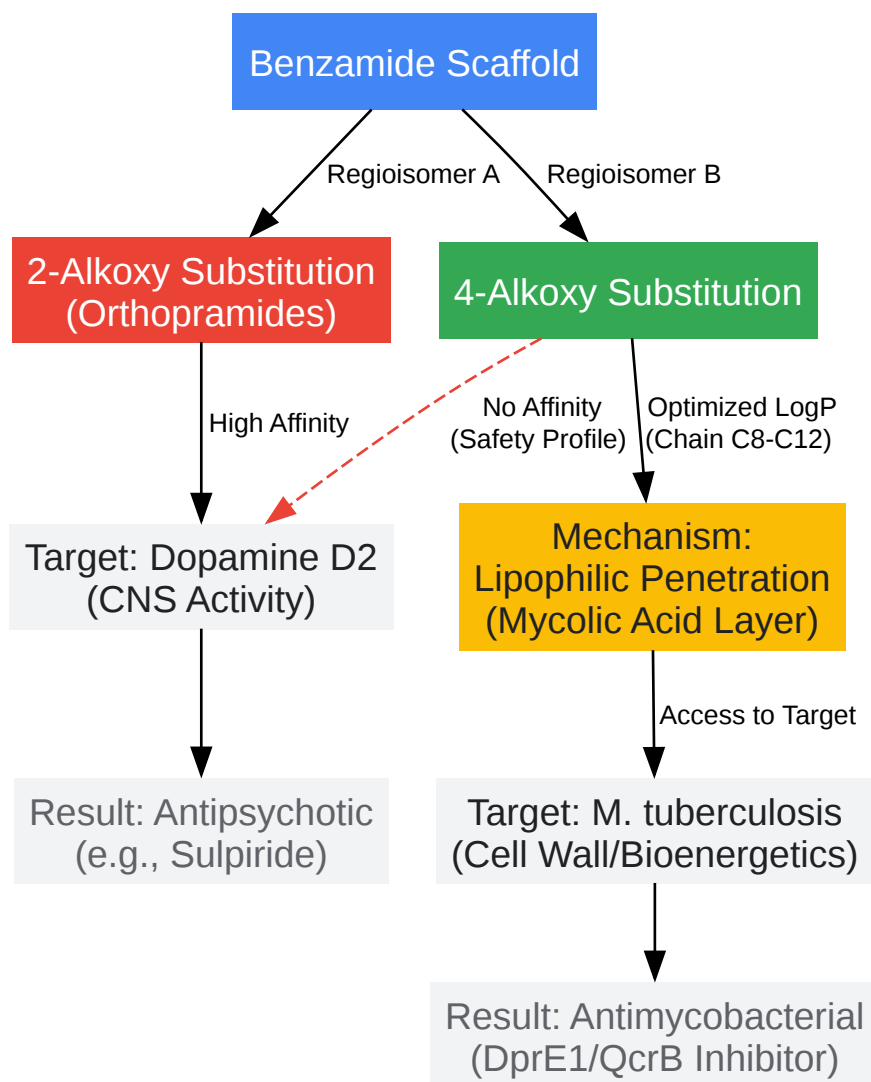
- Electronic Modulation: Electron-withdrawing groups (EWGs) like 3,5-dinitro or 3-nitro-5-trifluoromethyl on the benzene ring enhance the acidity of the amide proton, potentially strengthening hydrogen bond interactions with the target protein (DprE1).^[1]
- Steric Constraints: Bulky substituents at the 2- or 6-positions (ortho to amide) can force the amide bond out of planarity, often reducing potency unless a specific hydrophobic pocket is targeted.^[1]

Zone C: The Amide Nitrogen (The Anchor)

- N-Substitution: Secondary amides () are generally more active than tertiary amides.^[1]
- Terminal Motifs: The N-substituent often requires a polar or heteroaromatic motif (e.g., isoxazole, thiadiazole) to engage in hydrogen bonding within the active site of QcrB or DprE1.^[1]

Mechanistic Visualization

The following diagram illustrates the dual-pathway logic where 4-alkoxy benzamides diverge from CNS-active agents to target bacterial bioenergetics.



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Caption: Divergent SAR pathways: 2-alkoxy substitution favors CNS targets, while 4-alkoxy substitution enables mycobacterial cell wall penetration.[1]

Experimental Protocols

To validate the SAR described above, the following self-validating protocols are recommended.

A. Synthesis: Williamson Etherification & Amidation

Rationale: This modular approach allows rapid generation of a library with varying alkoxy chain lengths.

- Alkylation (The Variable Step):
 - React methyl 4-hydroxybenzoate with the appropriate alkyl bromide (R), where R = C4 to C16) using K_2CO_3 in DMF at 80°C for 4 hours.
 - Validation: Monitor TLC (Disappearance of phenol starting material).[1]
- Hydrolysis:
 - Treat the intermediate ester with LiOH (aq) in THF/MeOH to yield 4-alkoxybenzoic acid.[1]
- Amidation (The Coupling):
 - Activate the acid using HATU/DIPEA in DMF, then add the requisite amine (R_2NH). Stir at RT for 12h.
 - Purification: Recrystallization from Ethanol/Water is preferred over column chromatography to ensure high purity for biological assays.

B. Biological Assay: Resazurin Microtiter Assay (REMA)

Rationale: A colorimetric assay is essential for high-throughput screening of MIC values against slow-growing mycobacteria.

- Preparation: Inoculate M. tuberculosis H37Rv in 7H9 broth supplemented with OADC. Adjust turbidity to McFarland 1.0.
- Dosing: Prepare serial 2-fold dilutions of the 4-alkoxy benzamide (Range: 64 μ M to 0.125 μ M) in 96-well plates. Include Isoniazid (Positive Control) and DMSO (Negative Control).[1]

- Incubation: Incubate at 37°C for 7 days.
- Development: Add 30 µL of 0.01% Resazurin solution. Incubate for 24 hours.
- Readout:
 - Blue: No growth (Inhibition).[1]
 - Pink: Bacterial growth (Reduction of resazurin to resorufin).[1]
 - Calculation: The MIC is the lowest concentration preventing the Blue-to-Pink color change.

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